

Navigating the Synthesis and Handling of Boc-L-beta-homoproline: A Technical Guide

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Compound of Interest

Compound Name: *Boc-L-beta-homoproline*

Cat. No.: *B558355*

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For Researchers, Scientists, and Drug Development Professionals

Boc-L-beta-homoproline, a synthetic amino acid derivative, serves as a crucial building block in the design and synthesis of novel peptides and peptidomimetics. Its incorporation into peptide chains can induce specific secondary structures and enhance biological activity and stability. This guide provides an in-depth overview of the safety, handling, and experimental protocols associated with **Boc-L-beta-homoproline** to ensure its safe and effective use in research and development.

Compound Identification and Properties

Property	Value	Reference
Chemical Name	(S)-2-(1-(tert-Butoxycarbonyl)pyrrolidin-2-yl)acetic acid	[1]
Synonyms	N-Boc-L-beta-homoproline, Boc- β^3 -Homopro-OH	
CAS Number	56502-01-3	[2] [3]
Molecular Formula	C ₁₁ H ₁₉ NO ₄	[3]
Molecular Weight	229.27 g/mol	[3]
Appearance	White to off-white crystalline powder	[4]
Melting Point	98 °C	[5]
Storage Temperature	Room temperature or 2-8°C	[3] [4]
Purity	≥97%	[3]

Safety and Hazard Information

While some safety data sheets for **Boc-L-beta-homoproline** and its enantiomer indicate no known physical, chemical, or OSHA hazards, it is imperative to handle the compound with care, adhering to standard laboratory safety practices.[\[2\]](#)[\[6\]](#) Potential health effects include irritation of the respiratory tract, eyes, and skin upon contact or inhalation.[\[6\]](#)

Hazard Identification and Precautionary Measures

Hazard Class	GHS Classification	Precautionary Statements
Acute Toxicity (Oral, Dermal, Inhalation)	No data available	P261: Avoid breathing dust. P280: Wear protective gloves/protective clothing/eye protection/face protection.
Skin Corrosion/Irritation	May cause skin irritation	P302+P352: IF ON SKIN: Wash with plenty of soap and water.
Eye Damage/Irritation	May cause eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Environmental Hazard	WGK 3: Highly hazardous to water	P273: Avoid release to the environment.

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment is recommended when handling **Boc-L-beta-homoproline**:

Equipment	Specification
Respiratory Protection	NIOSH-approved N95 dust mask or higher.
Eye Protection	Chemical safety goggles or face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Skin and Body Protection	Laboratory coat.

First Aid Measures

In case of accidental exposure, the following first aid procedures should be followed:[6]

Exposure Route	First Aid Measure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek medical attention immediately.

Fire-Fighting and Spill Response

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[6\]](#)
- Spill Response: Ventilate the area. Wear appropriate PPE. Sweep up the spilled solid material, avoiding dust generation, and place it in a sealed container for disposal.

Experimental Protocols

Synthesis of Boc-L-beta-homoproline

The following protocol describes a general procedure for the synthesis of (S)-2-(1-tert-butoxycarbonyl-2-pyrrolidinyl)acetic acid.[\[7\]](#)

Materials:

- tert-butyl (2S)-2-(2-methoxy-2-oxoethyl)-1-pyrrolidinecarboxylate
- Methanol
- 1 M aqueous sodium hydroxide solution
- 12 N hydrochloric acid

- Ether
- Saturated sodium chloride solution
- Anhydrous magnesium sulfate

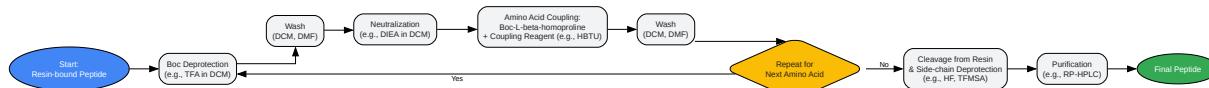
Procedure:

- Dissolve tert-butyl (2S)-2-(2-methoxy-2-oxoethyl)-1-pyrrolidinecarboxylate (8.35 g, 34.3 mmol) in 150 mL of methanol.
- Add 50 mL of 1 M aqueous sodium hydroxide solution and stir the reaction mixture at room temperature overnight.
- Concentrate the solution under reduced pressure to a volume of approximately 100 mL.
- Add 300 mL of water to the concentrated solution and extract twice with 100 mL of ether to remove any unreacted starting material.
- Acidify the aqueous phase to a pH of 2 with 12 N hydrochloric acid.
- Extract the acidified aqueous layer three times with 100 mL of ether.
- Combine all organic layers, wash sequentially with water and saturated sodium chloride solution, and then dry over anhydrous magnesium sulfate.
- Filter to remove the desiccant and concentrate the filtrate under reduced pressure to yield the final product as a white solid.

Applications and Workflows

Boc-L-beta-homoproline is primarily utilized as a building block in Boc solid-phase peptide synthesis (SPPS).^[4] The workflow for incorporating this amino acid into a peptide chain is illustrated below.

Boc Solid-Phase Peptide Synthesis (SPPS) Workflow



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Caption: General workflow for Boc solid-phase peptide synthesis.

This workflow outlines the iterative cycle of deprotection, neutralization, and coupling steps required to elongate the peptide chain on a solid support. The use of a Boc protecting group on the incoming amino acid, **Boc-L-beta-homoproline** in this case, prevents self-coupling.[8][9] The final step involves cleaving the completed peptide from the resin and removing any side-chain protecting groups, followed by purification.[10]

Toxicological Information

There is a notable lack of quantitative toxicological data for **Boc-L-beta-homoproline**. Safety data sheets for both the L- and D-enantiomers consistently report "No data available" for metrics such as acute toxicity (LD50/LC50), chronic toxicity, carcinogenicity, mutagenicity, and reproductive toxicity.[6] The absence of this data underscores the importance of handling the compound as a potentially hazardous substance and taking all necessary precautions to minimize exposure.

Storage and Stability

For optimal shelf life, **Boc-L-beta-homoproline** should be stored in a tightly sealed container in a dry and well-ventilated area.[6] Recommended storage temperatures vary by supplier, with some suggesting ambient room temperature and others recommending refrigeration at 2-8°C. [3][4] The compound is stable under recommended storage conditions but should be kept away from strong oxidizing agents and strong acids.[6] Hazardous decomposition products upon combustion include oxides of carbon and nitrogen.[6]

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